

Commercial Availability and Technical Guide for Spiro[3.5]nonan-2-ol

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Compound of Interest

Compound Name: Spiro[3.5]nonan-2-ol

Cat. No.: B2637614

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, suppliers, and key technical data for **Spiro[3.5]nonan-2-ol** (CAS No. 1521428-81-8). This spirocyclic alcohol is a valuable building block in medicinal chemistry and materials science, owing to its rigid, three-dimensional structure.

Commercial Availability and Suppliers

Spiro[3.5]nonan-2-ol is available from a select number of chemical suppliers, primarily as a research chemical. The following table summarizes the offerings from identified suppliers. Researchers are advised to contact the suppliers directly for the most current pricing, availability, and detailed specifications.

Supplier	Brand/Distributor	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Notes
--INVALID-LINK--	Biosynth	1521428-81-8	C ₉ H ₁₆ O	140.2	Min. 95%	Intended for laboratory use. [1]
--INVALID-LINK--	Aaron Chemicals	1521428-81-8	C ₉ H ₁₆ O	140.2227	-	-
--INVALID-LINK--	Enamine	1521428-81-8	-	-	-	Listed as available from an Aldrich partner.
--INVALID-LINK--	BLD Pharm	1521428-81-8	C ₉ H ₁₆ O	140.22	-	Offers NMR, HPLC, LC-MS, UPLC data upon request. [2]

Physicochemical Properties

The fundamental physicochemical properties of **Spiro[3.5]nonan-2-ol** are summarized below. This data is compiled from various supplier and database sources.

Property	Value	Source
CAS Number	1521428-81-8	Multiple Sources
Molecular Formula	C ₉ H ₁₆ O	Multiple Sources
Molecular Weight	140.22 g/mol	Multiple Sources
IUPAC Name	Spiro[3.5]nonan-2-ol	PubChem
Physical Form	Liquid	Sigma-Aldrich
Purity	≥95%	CymitQuimica[1]

Experimental Protocols

A direct, peer-reviewed synthesis protocol for **Spiro[3.5]nonan-2-ol** is not readily available in the public domain. However, a common and logical synthetic route is the reduction of the corresponding ketone, Spiro[3.5]nonan-2-one (CAS No. 29800-56-4), which is commercially available.

Proposed Synthesis of Spiro[3.5]nonan-2-ol via Reduction of Spiro[3.5]nonan-2-one

This proposed protocol is a general method and may require optimization for specific laboratory conditions and desired purity.

Materials:

- Spiro[3.5]nonan-2-one
- Sodium borohydride (NaBH₄) or Lithium aluminum hydride (LiAlH₄)
- Anhydrous solvent (e.g., methanol, ethanol for NaBH₄; diethyl ether, tetrahydrofuran for LiAlH₄)
- Aqueous acid solution (e.g., 1M HCl) for workup
- Drying agent (e.g., anhydrous magnesium sulfate, sodium sulfate)

- Rotary evaporator
- Standard laboratory glassware for inert atmosphere reactions if using LiAlH_4

Procedure:

- **Reaction Setup:** Dissolve Spiro[3.5]nonan-2-one in the chosen anhydrous solvent in a round-bottom flask equipped with a magnetic stirrer. If using LiAlH_4 , the reaction should be conducted under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Reducing Agent:** Cool the solution in an ice bath. Slowly add the reducing agent (e.g., sodium borohydride) portion-wise to the stirred solution.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- **Quenching:** Carefully quench the reaction by slowly adding the aqueous acid solution to the cooled reaction mixture.
- **Workup:** Extract the aqueous layer with an organic solvent (e.g., diethyl ether or ethyl acetate). Combine the organic layers and wash with brine.
- **Drying and Concentration:** Dry the combined organic layers over an anhydrous drying agent, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel to yield pure **Spiro[3.5]nonan-2-ol**.

Visualizations

Proposed Synthesis Pathway

Caption: Proposed synthesis of **Spiro[3.5]nonan-2-ol**.

General Experimental Workflow

Caption: General experimental workflow for synthesis.

Quality Control Logic

Caption: Quality control workflow for **Spiro[3.5]nonan-2-ol**.

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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. 1521428-81-8|Spiro[3.5]nonan-2-ol|BLD Pharm [bldpharm.com]
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